

3,3'-Methylenedianiline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,3'-Diaminodiphenylmethane

Cat. No.: B096677

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for 3,3'-Methylenedianiline (3,3'-MDA), a chemical intermediate used in the synthesis of polymers and other specialty chemicals. Given the compound's potential health hazards, this document outlines essential precautions, toxicity data, and emergency procedures to ensure its safe use in a laboratory and drug development setting. Information from its close isomer, 4,4'-Methylenedianiline, is included where specific data for the 3,3'-isomer is not readily available, with clear indications of such instances.

Chemical and Physical Properties

3,3'-Methylenedianiline, also known as **3,3'-diaminodiphenylmethane**, is a solid at room temperature.^[1] It is characterized by two aniline groups linked by a methylene bridge.^[2]

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 19471-12-6 | [2] |
| Molecular Formula | C ₁₃ H ₁₄ N ₂ | [1] |
| Molecular Weight | 198.26 g/mol | [1] |
| Appearance | White to light yellow powder/crystal | [2] |
| Melting Point | 81-84 °C | [1] |

Toxicological Data and Hazard Classification

3,3'-Methylenedianiline is classified as a hazardous substance with acute toxicity, and it is a suspected carcinogen.[1][3] The majority of detailed toxicological studies have been conducted on the 4,4'-isomer, which is also considered a hepatotoxin and a carcinogen.[4][5]

Hazard Classifications:[1][3]

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Skin Sensitization (Category 1)
- Suspected of causing genetic defects[6]
- Suspected of causing cancer (Carcinogenicity, Category 2)

Quantitative Toxicity Data (4,4'-Methylenedianiline):

| Endpoint | Species | Route | Value | Reference |
|------------------|------------|--------|-------------------|-----------|
| LD ₅₀ | Rat | Oral | 750 - 2,100 mg/kg | [7] |
| LD ₅₀ | Mouse | Oral | 640 - 880 mg/kg | [7] |
| LD ₅₀ | Guinea Pig | Oral | 400 mg/kg | [7] |
| LD ₅₀ | Rabbit | Dermal | > 5,000 mg/kg | [7] |

Experimental Protocols

Detailed experimental protocols for 3,3'-MDA are not widely available in the public domain. However, standard OECD guidelines are followed for assessing the toxicity of chemicals. Below are generalized methodologies for key toxicological endpoints.

Acute Oral Toxicity (Based on OECD Guideline 423)

This test provides information on the hazardous effects that may arise from a single oral ingestion of a substance.

- **Test Animals:** Typically, young adult female rats are used.
- **Housing and Feeding:** Animals are housed in individual cages with controlled temperature, humidity, and a 12-hour light/dark cycle. Standard laboratory diet and water are provided ad libitum.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. A suitable vehicle may be used if the substance is not administered as is.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Pathology:** At the end of the observation period, all animals are subjected to a gross necropsy.

Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- **Test Animals:** Healthy young adult albino rabbits are used.
- **Test Procedure:** A small area of the animal's back is clipped free of fur. 0.5 g of the solid test substance is applied to the skin and covered with a gauze patch and semi-occlusive dressing for 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized system.

Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.[\[6\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Test Animals:** Healthy young adult albino rabbits are used.
- **Test Procedure:** A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation for effects on the cornea, iris, and conjunctiva.
- **Scoring:** Lesions are scored according to a standardized scale to determine the irritation potential.

Safety and Handling Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling 3,3'-Methylenedianiline.

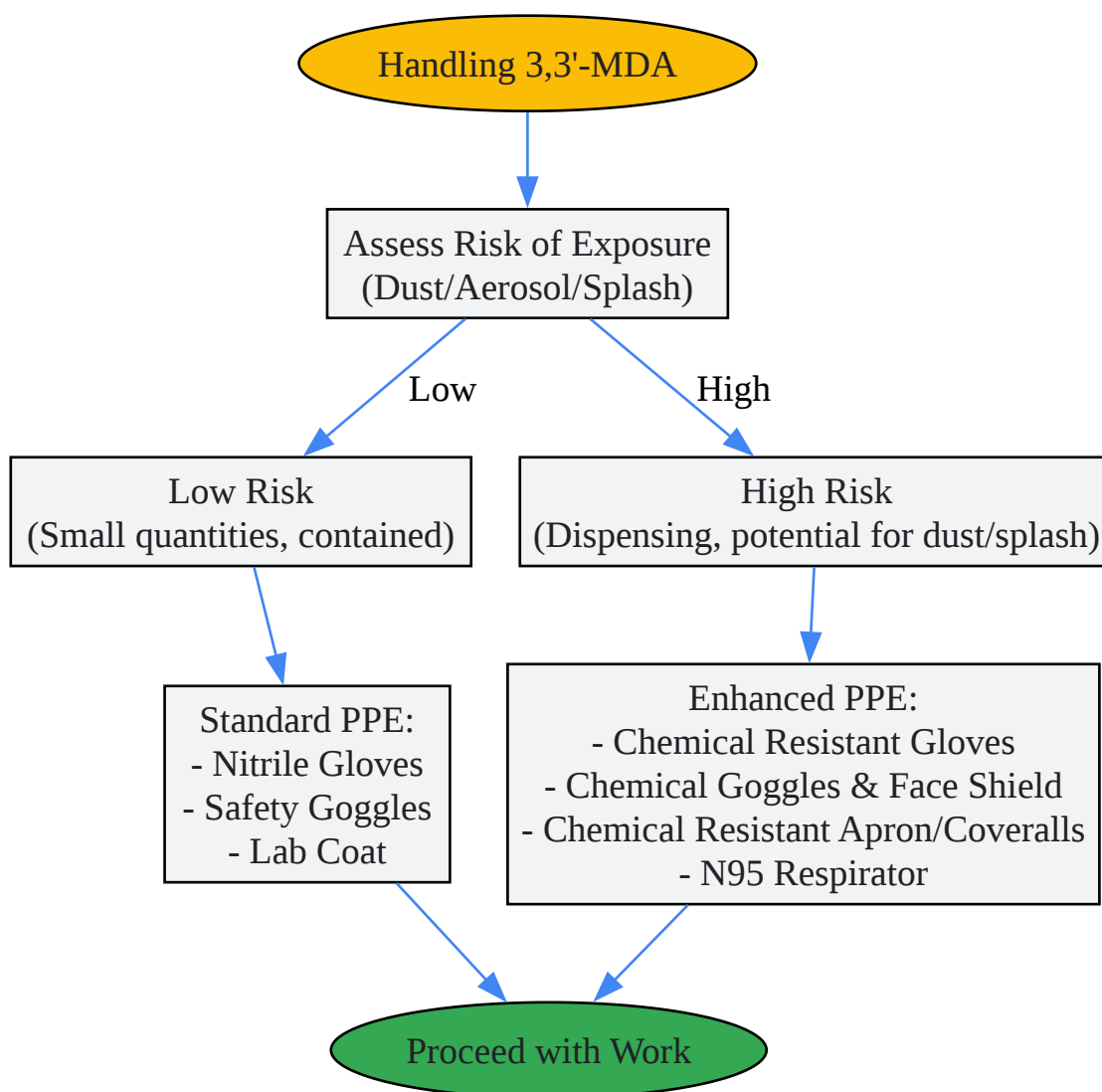
Engineering Controls

- Work with 3,3'-MDA should be conducted in a well-ventilated area, preferably in a designated chemical fume hood.[\[13\]](#)
- Use a closed system for transfers and handling whenever possible to minimize dust or vapor generation.

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when working with 3,3'-MDA.[\[3\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)

- Respiratory Protection: For operations where dust or aerosols may be generated, a NIOSH-approved respirator with N95 filters or higher is required.[\[3\]](#)[\[12\]](#)
- Hand Protection: Wear chemically resistant gloves, such as nitrile or butyl rubber.
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.[\[11\]](#)
- Skin and Body Protection: A lab coat, closed-toe shoes, and long pants are required. For larger quantities or when there is a significant risk of exposure, a chemical-resistant apron or coveralls should be worn.[\[15\]](#)



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Figure 1: Personal Protective Equipment (PPE) selection workflow for handling 3,3'-Methylenedianiline.

Hygiene Practices

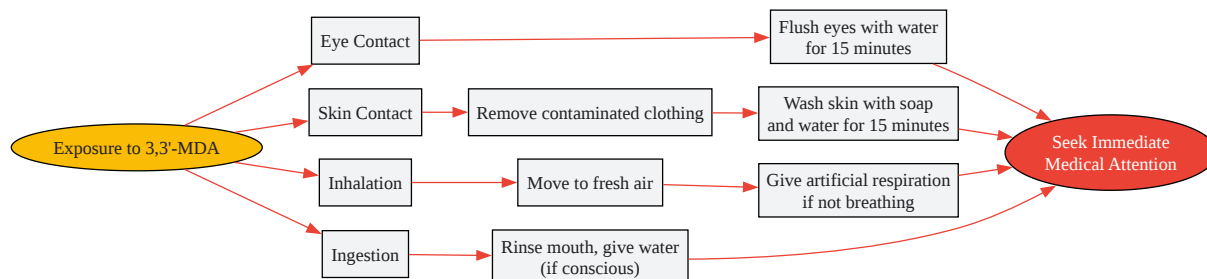
- Do not eat, drink, or smoke in areas where 3,3'-MDA is handled.[7]
- Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[9]
- Remove contaminated clothing immediately and wash it before reuse.[6]

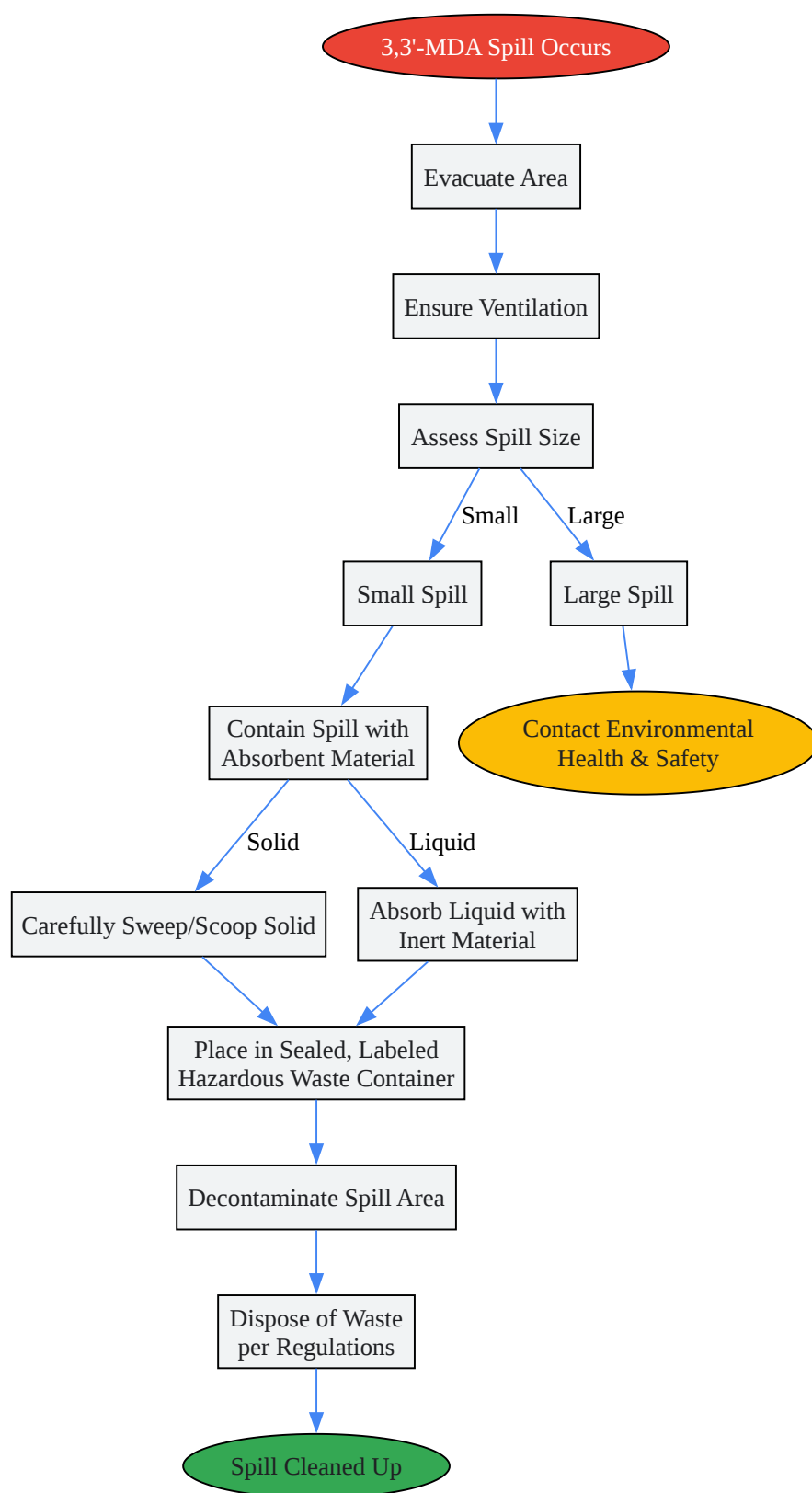
Emergency Procedures

First Aid Measures

Immediate action is crucial in case of exposure.[\[6\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[15\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation develops.[\[15\]](#)
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[15\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[10\]](#)





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